

Physicochemical Properties of Benzene, 1-butyl-4-ethyl-: A Technical Guide

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Compound of Interest

Compound Name: Benzene, 1-butyl-4-ethyl

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of the aromatic hydrocarbon, **Benzene, 1-butyl-4-ethyl-**. The information is presented in a clear and concise format, with quantitative data summarized in tables for easy reference and comparison. Detailed experimental protocols for key property determination and a plausible synthetic route are also included.

Core Physicochemical Properties

The following tables summarize the key physicochemical properties of **Benzene, 1-butyl-4-ethyl-** and its isomer, 1-tert-butyl-4-ethylbenzene. It is crucial to distinguish between these isomers as their structural differences lead to variations in their physical properties.

Table 1: General and Computed Properties of **Benzene, 1-butyl-4-ethyl-**

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₈	PubChem[1]
Molecular Weight	162.27 g/mol	PubChem[1]
IUPAC Name	1-butyl-4-ethylbenzene	PubChem[1]
CAS Number	15181-08-5	PubChem[1]
XLogP3-AA (Computed)	4.6	PubChem[1]
Hydrogen Bond Donor Count (Computed)	0	PubChem[1]
Hydrogen Bond Acceptor Count (Computed)	0	PubChem[1]
Rotatable Bond Count (Computed)	4	PubChem[1]
Exact Mass (Computed)	162.140850574 Da	PubChem[1]
Topological Polar Surface Area (Computed)	0 Å ²	PubChem[1]

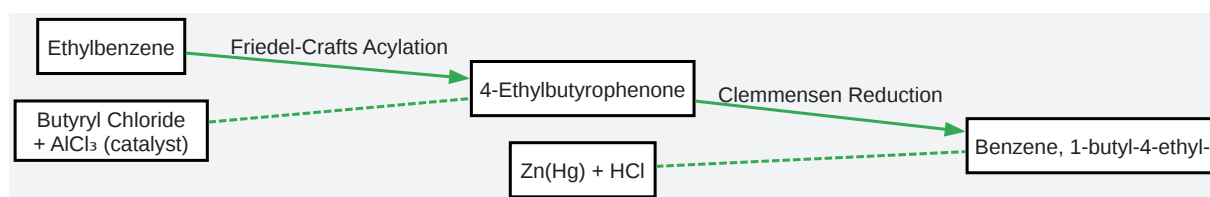
Table 2: Experimental Physicochemical Properties of Butyl-Ethyl-Benzene Isomers

Property	1-n-butyl-4-ethylbenzene	1-tert-butyl-4-ethylbenzene	Source
Boiling Point	No experimental data available	212.1 °C	ChemicalBook[2]
Melting Point	No experimental data available	-38.35 °C	ChemicalBook[2]
Density	No experimental data available	0.8617 g/mL (estimate)	ChemicalBook[2]
Refractive Index	No experimental data available	1.4933	ChemicalBook[2]

Note: The lack of specific experimental data for the n-butyl isomer in readily available literature highlights the need for empirical determination for applications requiring high precision.

Synthesis Pathway

A plausible synthetic route to obtain **Benzene, 1-butyl-4-ethyl-** involves a two-step process starting from ethylbenzene: a Friedel-Crafts acylation followed by a Clemmensen reduction.



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Plausible synthesis route for **Benzene, 1-butyl-4-ethyl-**.

1. Friedel-Crafts Acylation of Ethylbenzene: Ethylbenzene can be acylated with butyryl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3), to form 4-ethylbutyrophenone.^{[3][4]} This reaction is a classic example of electrophilic aromatic substitution.

2. Clemmensen Reduction of 4-Ethylbutyrophenone: The resulting ketone, 4-ethylbutyrophenone, can then be reduced to the corresponding alkane, **Benzene, 1-butyl-4-ethyl-**, using amalgamated zinc (Zn(Hg)) and concentrated hydrochloric acid (HCl).^{[5][6][7]} This reduction is particularly effective for aryl-alkyl ketones.

Experimental Protocols

The following are detailed, generalized protocols for the determination of key physicochemical properties of organic compounds like **Benzene, 1-butyl-4-ethyl-**.

Determination of Boiling Point (Capillary Method)

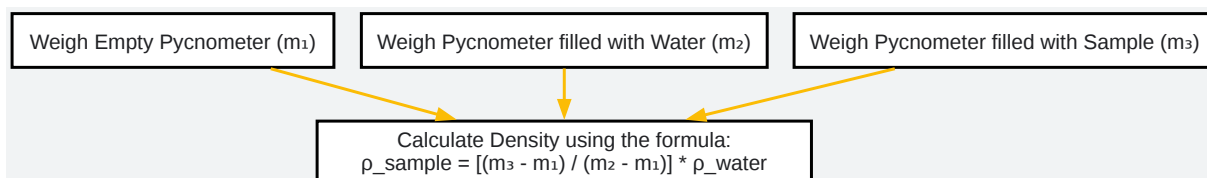
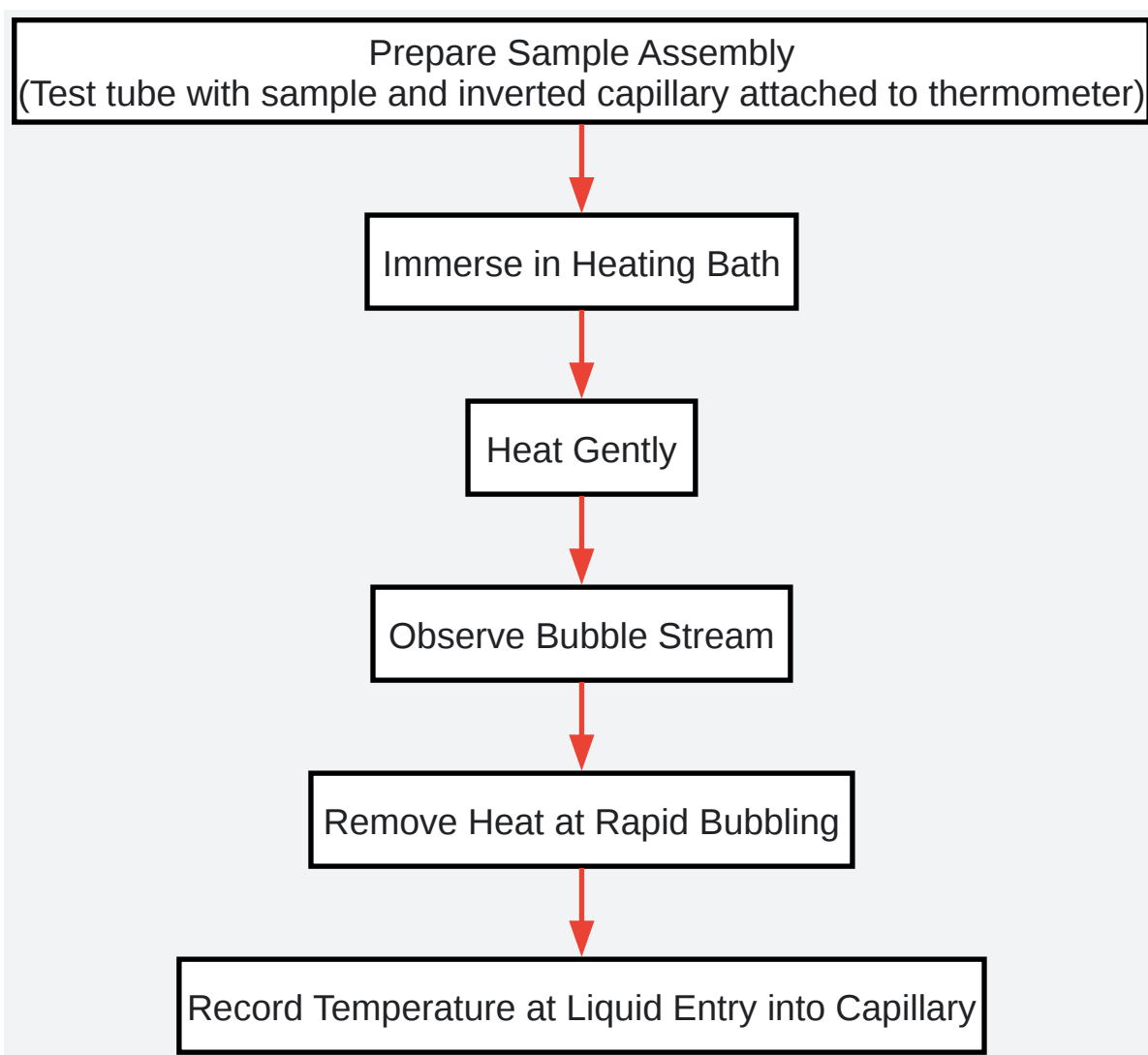
This method is suitable for small sample volumes.

Materials:

- Sample of **Benzene, 1-butyl-4-ethyl-**
- Thiele tube or other heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Place a few drops of the liquid sample into the small test tube.
- Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly into the heating bath (Thiele tube).
- Heat the bath gently and observe the capillary tube. A slow stream of bubbles will emerge from the open end of the capillary tube as the liquid's vapor pressure increases.
- Continue gentle heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the bath to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample. Record this temperature.



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- To cite this document: BenchChem. [Physicochemical Properties of Benzene, 1-butyl-4-ethyl-: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15483940#benzene-1-butyl-4-ethyl-physicochemical-properties]

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